

# What are the chemical properties of aluminum phosphate $\text{AlPO}_4$

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## Compound of Interest

Compound Name: Aluminum phosphate

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An In-depth Technical Guide on the Chemical Properties of **Aluminum Phosphate** ( $\text{AlPO}_4$ )

## Executive Summary

**Aluminum phosphate** ( $\text{AlPO}_4$ ) is a multifaceted inorganic compound of significant interest to researchers, scientists, and drug development professionals. Occurring naturally as the mineral berlinite, it exists in various crystalline and amorphous forms, each conferring distinct physicochemical properties.[1][2] Its utility spans numerous applications, including as a catalyst and catalyst support, a refractory binder, a pharmaceutical antacid, and critically, as an immunological adjuvant in vaccines.[3][4][5][6] This guide provides a comprehensive technical overview of the core chemical properties of **aluminum phosphate**, details established experimental protocols for its characterization, and visualizes key processes and mechanisms relevant to its application.

## Structure and Physicochemical Properties

### Crystalline and Amorphous Structures

**Aluminum phosphate** is isostructural with silica, exhibiting several polymorphic forms.[7] The fundamental structure consists of alternating, corner-sharing  $\text{AlO}_4$  and  $\text{PO}_4$  tetrahedra, creating a robust, three-dimensional framework.[6][8]

- **Berlinite:** The naturally occurring mineral form of  $\text{AlPO}_4$ , berlinite, has a trigonal crystal system analogous to  $\alpha$ -quartz.[8][9]

- Tridymite and Cristobalite-like forms: At different temperatures,  $\text{AlPO}_4$  can adopt structures similar to the tridymite and cristobalite forms of silica.[\[10\]](#)
- Amorphous Forms: Amorphous **aluminum phosphate** lacks long-range atomic order.[\[10\]](#) Gels of amorphous  $\text{AlPO}_4$  can possess high surface areas (250-350  $\text{m}^2/\text{g}$ ) and large pore volumes (0.4-1.8  $\text{cc/g}$ ), which are highly desirable for catalytic applications.[\[4\]](#)[\[10\]](#)
- Hydrated Forms:  $\text{AlPO}_4$  can exist in hydrated states, such as the dihydrate ( $\text{AlPO}_4 \cdot 2\text{H}_2\text{O}$ ), found as the minerals variscite and meta-variscite, and other synthetic hydrates like  $\text{AlPO}_4 \cdot 1.5\text{H}_2\text{O}$ .[\[6\]](#)[\[11\]](#)

## Quantitative Physicochemical Data

The key properties of anhydrous **aluminum phosphate** are summarized below. These values are critical for its application in material science and pharmaceutical formulations.

Property	Value	References
Molecular Formula	$\text{AlPO}_4$	<a href="#">[3]</a>
Molar Mass	121.9529 g/mol	<a href="#">[3]</a> <a href="#">[12]</a>
Appearance	White, crystalline powder	<a href="#">[3]</a> <a href="#">[12]</a>
Density	2.57 $\text{g/cm}^3$	<a href="#">[3]</a>
Melting Point	>1500 °C (decomposes)	<a href="#">[9]</a> <a href="#">[13]</a>
Solubility in Water	Insoluble / Very slightly soluble	<a href="#">[3]</a> <a href="#">[13]</a>
Solubility Product (Ksp)	$9.83 \times 10^{-21}$ at 25 °C	<a href="#">[14]</a>
Refractive Index	1.546	<a href="#">[9]</a> <a href="#">[12]</a>

## Chemical Reactivity and Behavior

### Solubility and pH Dependence

While **aluminum phosphate** is practically insoluble in water, its solubility is profoundly influenced by pH, demonstrating amphoteric behavior.[\[14\]](#)

- In Acidic Solutions: It readily dissolves in dilute mineral acids, such as hydrochloric acid (HCl).<sup>[14]</sup> The phosphate anion ( $\text{PO}_4^{3-}$ ) is protonated by  $\text{H}^+$  ions, shifting the dissolution equilibrium toward the formation of soluble species like aluminum chloride ( $\text{AlCl}_3$ ) and phosphoric acid ( $\text{H}_3\text{PO}_4$ ).<sup>[3][14]</sup> The reaction with HCl is:  $\text{AlPO}_4 + 3\text{HCl} \rightarrow \text{AlCl}_3 + \text{H}_3\text{PO}_4$ .<sup>[3]</sup>
- In Alkaline Solutions: It dissolves in aqueous solutions of alkali hydroxides due to the formation of soluble aluminate complexes, such as  $[\text{Al}(\text{OH})_4]^-$ .<sup>[14]</sup>
- In Water: The extremely low solubility product constant ( $K_{\text{sp}}$ ) of  $9.83 \times 10^{-21}$  indicates minimal dissociation into aluminum ( $\text{Al}^{3+}$ ) and phosphate ( $\text{PO}_4^{3-}$ ) ions in neutral water.<sup>[14]</sup>

Caption: Logical diagram of  $\text{AlPO}_4$  pH-dependent solubility.

## Thermal Properties

Anhydrous aluminum orthophosphate is a highly thermally stable compound.<sup>[10][15]</sup> However, its stability and decomposition pathway are dependent on its form and the surrounding atmosphere.

- Anhydrous  $\text{AlPO}_4$ : It is stable at high temperatures, with decomposition into aluminum oxide ( $\text{Al}_2\text{O}_3$ ) and phosphorus-containing gases occurring above  $1200^\circ\text{C}$ , particularly under low oxygen partial pressures.<sup>[15][16]</sup>
- Hydrated Forms: Hydrated **aluminum phosphates**, such as  $\text{AlPO}_4 \cdot \text{H}_2\text{O}$ , lose their water of hydration at lower temperatures.<sup>[15][17]</sup> The dehydration of  $\text{AlPO}_4 \cdot \text{H}_2\text{O}$  occurs in a single step and is typically complete by  $300^\circ\text{C}$ .<sup>[18]</sup>
- Aluminum Metaphosphate ( $\text{Al}(\text{PO}_3)_3$ ): This form is less stable than the orthophosphate, beginning to decompose into  $\text{AlPO}_4$  and phosphorus pentoxide ( $\text{P}_2\text{O}_5$ ) at approximately  $1000^\circ\text{C}$ .<sup>[15][19]</sup>

## Catalytic Activity

**Aluminum phosphate** is an important solid acid catalyst and catalyst support.<sup>[4][20]</sup>

- Tunable Acidity: The surface acidity can be controlled by adjusting the P/Al molar ratio during synthesis, which allows for the optimization of its catalytic performance for specific reactions like alkylation, isomerization, and dehydration.<sup>[4][5]</sup>

- **Catalyst Support:** Its high surface area, porosity, and thermal stability make it an excellent support for active metal species.<sup>[4]</sup> For example, Pt/AlPO<sub>4</sub> catalysts show high activity for deNO<sub>x</sub> reactions, and Ni/AlPO<sub>4</sub> is an active catalyst for hydrogenation.<sup>[4][20]</sup>

## Role in Drug Development

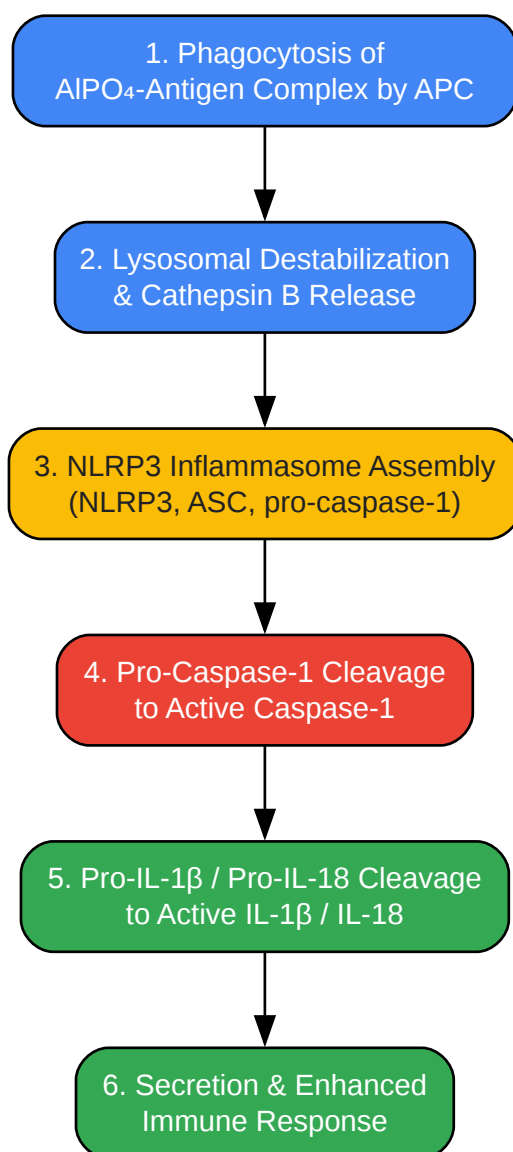
### Antacid Applications

**Aluminum phosphate** gel is used as an antacid.<sup>[3][21]</sup> It reacts slowly with gastric acid (HCl) to neutralize it, forming soluble aluminum salts and phosphoric acid, thereby providing relief from hyperacidity.<sup>[3][22]</sup>

### Vaccine Adjuvant

**Aluminum phosphate** is one of the most common immunological adjuvants used in human vaccines to enhance the immune response to an antigen.<sup>[6][22]</sup> Its mechanism is complex and involves creating an "antigen depot" at the injection site for slow release and stimulating the innate immune system.<sup>[22]</sup>

A key mechanism is the activation of the NLRP3 (NOD-like receptor family, pyrin domain containing 3) inflammasome in antigen-presenting cells (APCs).<sup>[1]</sup>



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Caption: NLRP3 inflammasome activation pathway by AlPO<sub>4</sub> adjuvant.

## Experimental Protocols

### Synthesis of Amorphous Aluminum Phosphate via Co-Precipitation

This protocol describes a common method for synthesizing high-surface-area amorphous aluminum phosphate.[4]

#### Materials:

- Aluminum chloride ( $\text{AlCl}_3$ ) or Aluminum nitrate ( $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ )
- Disodium phosphate ( $\text{Na}_2\text{HPO}_4$ ) or Ammonium phosphate ( $(\text{NH}_4)_2\text{HPO}_4$ )
- Sodium hydroxide ( $\text{NaOH}$ ) solution (1 M)
- Deionized water

#### Procedure:

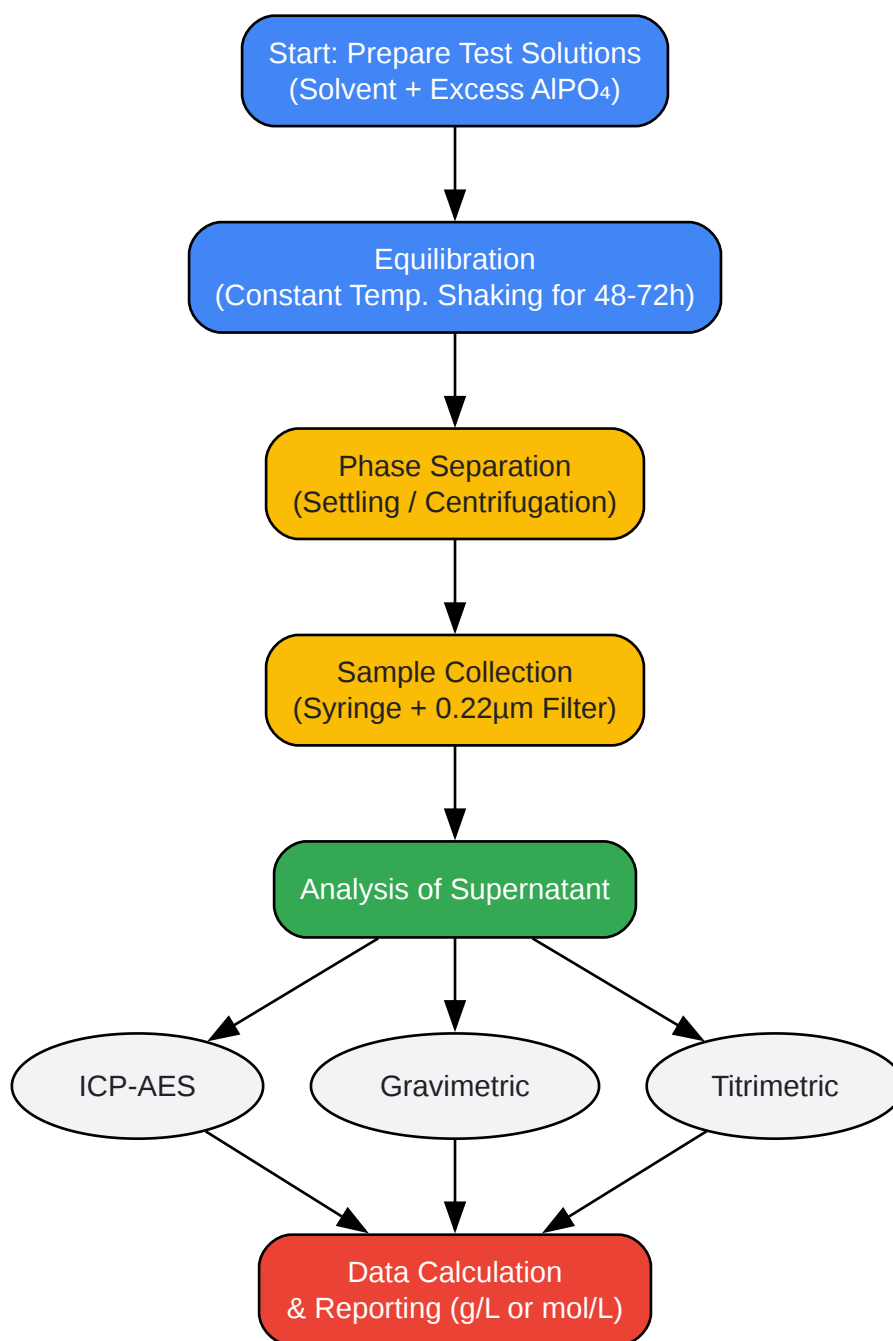
- **Solution Preparation:** Prepare separate aqueous solutions of the aluminum salt (e.g., 0.25 M  $\text{AlCl}_3$ ) and the phosphate salt (e.g., 0.25 M  $(\text{NH}_4)_2\text{HPO}_4$ ).<sup>[4]</sup>
- **Co-precipitation:** While stirring vigorously at room temperature, slowly add the aluminum salt solution to the phosphate salt solution. A white precipitate of **aluminum phosphate** will form.<sup>[1]</sup>
- **pH Adjustment:** Carefully adjust the pH of the resulting suspension to a target value (e.g., 7.4) by the dropwise addition of 1 M  $\text{NaOH}$  solution.<sup>[1]</sup>
- **Aging:** Continue to stir the suspension at room temperature for 1-2 hours to allow the precipitate to age.<sup>[1]</sup>
- **Washing:** Separate the precipitate by centrifugation (e.g., 4000 rpm for 10 minutes) or filtration. Discard the supernatant.<sup>[1]</sup>
- **Purification:** Resuspend the precipitate in deionized water and repeat the washing step at least three times to remove residual ions.
- **Drying:** Dry the final product in an oven at a suitable temperature (e.g., 70-100 °C) overnight to obtain the amorphous  $\text{AlPO}_4$  powder.

## Determination of Solubility via Shake-Flask Method

This is a standard method for determining the equilibrium solubility of a sparingly soluble compound like  $\text{AlPO}_4$ .<sup>[14]</sup>

### Methodology:

- **Preparation:** Add an excess amount of  $\text{AlPO}_4$  powder to several flasks, each containing a specific solvent (e.g., deionized water, 0.1 M HCl, 0.1 M NaOH). The presence of excess solid is crucial to ensure saturation is achieved.
- **Equilibration:** Seal the flasks and place them in a constant-temperature shaker bath (e.g., 25 °C). Agitate the flasks for a prolonged period (e.g., 48-72 hours) to ensure equilibrium between the solid and dissolved phases is reached.[\[14\]](#)
- **Phase Separation:** After equilibration, cease agitation and allow the flasks to stand undisturbed for several hours to let the undissolved solid settle. Alternatively, use centrifugation to separate the solid phase.[\[14\]](#)
- **Sample Collection:** Carefully withdraw a sample of the clear supernatant using a syringe fitted with a fine filter (e.g., 0.22  $\mu\text{m}$ ) to prevent any solid particles from being aspirated.[\[14\]](#)
- **Analysis:** Analyze the filtered supernatant to determine the concentration of dissolved aluminum and/or phosphate.
  - **ICP-AES (Inductively Coupled Plasma - Atomic Emission Spectrometry):** A highly sensitive method for accurately quantifying the concentration of aluminum and phosphorus.[\[14\]](#)
  - **Gravimetric Analysis:** Evaporate a known volume of the saturated solution to dryness and weigh the remaining solid residue. This is suitable for non-volatile solvents.[\[14\]](#)
- **Calculation:** Calculate the solubility from the measured concentrations, expressing the result in units such as g/L or mol/L.



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Caption: Experimental workflow for  $\text{AlPO}_4$  solubility determination.

## Thermal Analysis using TGA/DSC

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study the thermal stability and phase transitions of  $\text{AlPO}_4$ .<sup>[15][16]</sup>



### Methodology:

- Sample Preparation: Accurately weigh a small amount of the powdered  $\text{AlPO}_4$  sample (e.g., 5-10 mg for TGA, 2-5 mg for DSC) into an inert crucible (e.g., alumina or platinum).[\[15\]](#)
- Instrument Setup:
  - Place the sample crucible into the TGA/DSC instrument. For DSC, an empty, sealed pan is used as a reference.[\[15\]](#)
  - Purge the instrument with a controlled atmosphere (e.g., nitrogen or synthetic air) at a set flow rate (e.g., 50 mL/min).[\[15\]](#)
- Temperature Program: Heat the sample from ambient temperature to a final temperature (e.g., 1400 °C) at a constant, linear heating rate (e.g., 10 °C/min).[\[15\]](#)
- Data Acquisition: Continuously record the sample's weight (TGA), the differential heat flow (DSC), and the temperature.
- Data Analysis:
  - TGA Curve (Weight % vs. Temperature): Identify the onset temperatures of decomposition and the percentage of weight loss for each step (e.g., dehydration, decomposition).[\[15\]](#)
  - DSC Curve (Heat Flow vs. Temperature): Identify endothermic peaks (indicating heat absorption, e.g., dehydration, melting, decomposition) and exothermic peaks (indicating heat release, e.g., crystallization, phase transitions).[\[15\]](#)

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## References

- 1. benchchem.com [\[benchchem.com\]](#)

- 2. [benchchem.com](#) [[benchchem.com](#)]
- 3. [byjus.com](#) [[byjus.com](#)]
- 4. [benchchem.com](#) [[benchchem.com](#)]
- 5. [taylorandfrancis.com](#) [[taylorandfrancis.com](#)]
- 6. Aluminium phosphate - Wikipedia [[en.wikipedia.org](#)]
- 7. [akjournals.com](#) [[akjournals.com](#)]
- 8. Aluminum Phosphate — Chemical Structure and Industrial Compound Illustration - Free EPS Download | Renew Gallery [[coachingmaterials.com](#)]
- 9. [collegedunia.com](#) [[collegedunia.com](#)]
- 10. Aluminum Phosphate: Key Uses, Benefits, and Recent Innovations [[eureka.patsnap.com](#)]
- 11. [researchgate.net](#) [[researchgate.net](#)]
- 12. Aluminium Phosphate Formula, Structure, Properties, Uses [[pw.live](#)]
- 13. Aluminium phosphate | 7784-30-7 [[chemicalbook.com](#)]
- 14. [benchchem.com](#) [[benchchem.com](#)]
- 15. [benchchem.com](#) [[benchchem.com](#)]
- 16. [osti.gov](#) [[osti.gov](#)]
- 17. [researchgate.net](#) [[researchgate.net](#)]
- 18. Sciencemadness Discussion Board - Aluminum phosphate decomposition - Powered by XMB 1.9.11 [[sciencemadness.org](#)]
- 19. [researchgate.net](#) [[researchgate.net](#)]
- 20. [tandfonline.com](#) [[tandfonline.com](#)]
- 21. What is Aluminium Phosphate used for? [[synapse.patsnap.com](#)]
- 22. What is the mechanism of Aluminium Phosphate? [[synapse.patsnap.com](#)]
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